

# Application Notes and Protocols for Cumingtonite Geothermobarometry

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## Compound of Interest

Compound Name: CUMMINGTONITE

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## Application Notes

### Introduction to Cumingtonite Geothermobarometry

**Cumingtonite**, a monoclinic amphibole with the general formula  $(\text{Mg}, \text{Fe}^{2+})_7\text{Si}_8\text{O}_{22}(\text{OH})_2$ , is a key mineral in metamorphic petrology. Its stability and composition are sensitive to changes in pressure (P) and temperature (T), making it a valuable tool for geothermobarometry.<sup>[1][2]</sup> This technique involves analyzing the chemical composition of **cumingtonite** and its coexisting minerals to determine the P-T conditions under which a metamorphic rock formed.

**Cumingtonite** is typically found in metamorphosed magnesium-rich rocks, such as amphibolites and metaironstones.<sup>[2][3]</sup> Its full stability range is estimated to be between 400-800°C and pressures from less than 1 kbar up to 15 kbar.<sup>[1][2]</sup>

The principle of **cumingtonite** geothermobarometry relies on the predictable partitioning of elements between **cumingtonite** and other minerals in equilibrium. As temperature and pressure change, the distribution of elements like  $\text{Fe}^{2+}$ , Mg, Ca, and Al between coexisting mineral phases adjusts to maintain thermodynamic equilibrium. By measuring these elemental distributions, the peak metamorphic conditions can be quantified.

### Key Mineral Assemblages

The application of **cumingtonite** as a geothermobarometer is dependent on the specific mineral assemblage present in the rock. Key assemblages include:

- **Cummingtonite-Hornblende:** The partitioning of Fe-Mg and Ca between coexisting **cummingtonite** and hornblende is sensitive to temperature. This pair is often used for geothermometry in amphibolites.[4]
- **Cummingtonite-Actinolite:** The solvus between **cummingtonite** and actinolite is temperature-dependent, making this pair a useful geothermometer.[5][6]
- **Cummingtonite-Garnet-Plagioclase-Quartz:** This assemblage can be used for geobarometry, as the aluminum content of **cummingtonite** in equilibrium with garnet, plagioclase, and quartz is a function of pressure.[7]
- **Cummingtonite-Orthopyroxene-Quartz:** The presence of this assemblage generally indicates higher temperatures and pressures.[1][2][7]
- **Cummingtonite-Olivine-Quartz:** This paragenesis is typically restricted to pressures below 10 kbar and temperatures below 740°C.[1][2]

## Principles of Geothermometry and Geobarometry

**Geothermometry:** Most **cummingtonite**-based geothermometers rely on Fe-Mg exchange reactions with other ferromagnesian minerals like hornblende, actinolite, or garnet. The distribution coefficient ( $K_D$ ) for Fe-Mg between the two minerals is a function of temperature. For example, in the **cummingtonite**-hornblende pair, as temperature increases, the distribution of Fe and Mg between the two amphiboles changes in a predictable manner.

**Geobarometry:** Geobarometers involving **cummingtonite** often utilize net-transfer reactions that are sensitive to pressure. These reactions involve a change in the molar volume of the mineral assemblage. For instance, the aluminum content in amphiboles coexisting with a pressure-sensitive assemblage like garnet-plagioclase-quartz can be calibrated as a geobarometer.[4]

## Quantitative Data Summary

The following tables summarize experimental data on the stability and composition of **cummingtonite**, which are foundational for its use as a geothermobarometer.

Table 1: Experimental Stability of Mn-**Cummingtonite**

Pressure (kb)	Temperature Range (°C)	Coexisting Phases	Reference
0.5	650 - 675	Talc, Tephroite, Mn-Pyroxene, Quartz	[8]
1.0	650 - 675	Talc, Tephroite, Mn-Pyroxene, Quartz	[8]
1.5	650 - 675	Talc, Tephroite, Mn-Pyroxene, Quartz	[8]
3.0	580 - 640	Mn-Pyroxene, Quartz	[8]
> 5.0	-	No hydrous phases	[8]

Table 2: Experimentally Determined P-T Conditions for **Cummingtonite**-Bearing Assemblages

System	Pressure (kbar)	Temperature (°C)	Key Observations	Reference
Cum-Act-Pl(An <sub>0</sub> )-Qz-H <sub>2</sub> O	5	700 - 850	Wide miscibility gap between cummingtonite and Ca-Na amphiboles.	[9]
Mg-Fe-Ca Amphiboles	2	500 - 600	Solvus between cummingtonite and actinolite is temperature-dependent.	[5]
Calc-silicate rocks	6.5 ± 0.6	550 - 600	P-T estimated from Al-in-hornblende barometry and cummingtonite-hornblende thermometry.	[4]

## Experimental Protocols

This section provides a detailed methodology for utilizing **cummingtonite** geothermobarometry.

### Protocol 1: Sample Selection and Petrographic Analysis

- **Field Sampling:** Collect fresh, unweathered rock samples representative of the metamorphic terrane.
- **Thin Section Preparation:** Prepare standard polished thin sections (30  $\mu\text{m}$  thickness) for petrographic analysis.
- **Petrographic Examination:**
  - Use a polarized light microscope to identify the mineral assemblage, paying close attention to the presence of **cummingtonite** and its coexisting phases (e.g., hornblende, actinolite, garnet, plagioclase, quartz).
  - Assess the textural equilibrium of the mineral assemblage. Look for sharp, well-defined grain boundaries, indicating that the minerals crystallized together under stable conditions. Avoid samples with significant signs of retrograde metamorphism (e.g., alteration rims, exsolution lamellae).
  - Select samples with appropriate mineral assemblages for the intended geothermobarometric calculations.

### Protocol 2: Electron Probe Microanalysis (EPMA)

- **Sample Preparation:** Ensure thin sections are properly polished and carbon-coated to provide a conductive surface for the electron beam.
- **EPMA Setup and Calibration:**
  - Use an electron probe microanalyzer equipped with wavelength-dispersive spectrometers (WDS).
  - Calibrate the instrument using well-characterized natural and synthetic mineral standards.

- Data Acquisition:
  - Analyze the chemical composition of **cummingtonite** and all coexisting minerals relevant to the chosen geothermobarometer.
  - Typical analytical conditions:
    - Accelerating Voltage: 15 kV
    - Beam Current: 10-20 nA
    - Beam Diameter: 1-5  $\mu\text{m}$  (use a focused beam for core analyses and a broader beam for rim analyses if zoning is present).
  - Perform multiple analyses on different grains of the same mineral and at different locations within single grains (core and rim) to check for chemical zoning.
- Data Reduction:
  - Convert raw X-ray counts to elemental weight percentages using a standard correction procedure (e.g., ZAF or PAP).

## Protocol 3: Data Analysis and P-T Calculation

- Mineral Formula Calculation:
  - From the oxide weight percentages obtained from EPMA, calculate the mineral formulae for **cummingtonite** and coexisting phases based on the number of oxygens (e.g., 23 oxygens for amphiboles, 12 for garnet).
  - Calculate the mole fractions of the end-member components required for the specific geothermobarometer (e.g.,  $X(\text{Mg})$  and  $X(\text{Fe})$  in garnet and biotite for garnet-biotite thermometry).
- Application of Geothermobarometers:
  - Select the appropriate geothermobarometer calibration based on the mineral assemblage and the composition of the minerals.

- For Geothermometry (e.g., **Cummingtonite**-Hornblende): Use a calibrated thermometer that relates the Fe-Mg distribution between the two amphiboles to temperature.
- For Geobarometry (e.g., **Cummingtonite**-Garnet-Plagioclase-Quartz): Use a calibrated barometer that relates the composition of the minerals (e.g., Al content in amphibole) to pressure.
- Error Analysis:
  - Propagate the analytical uncertainties from the EPMA measurements through the geothermobarometric calculations to estimate the uncertainty in the final P-T conditions.

## Visualizations

### Experimental Workflow for Cummingtonite Geothermobarometry

## Field &amp; Lab Preparation

Rock Sample Collection

Thin Section Preparation

## Analytical Phase

Petrographic Analysis  
(Mineral Assemblage Identification)Electron Probe Microanalysis (EPMA)  
(Quantitative Chemical Composition)

## Calculation &amp; Interpretation

Mineral Formula Calculation

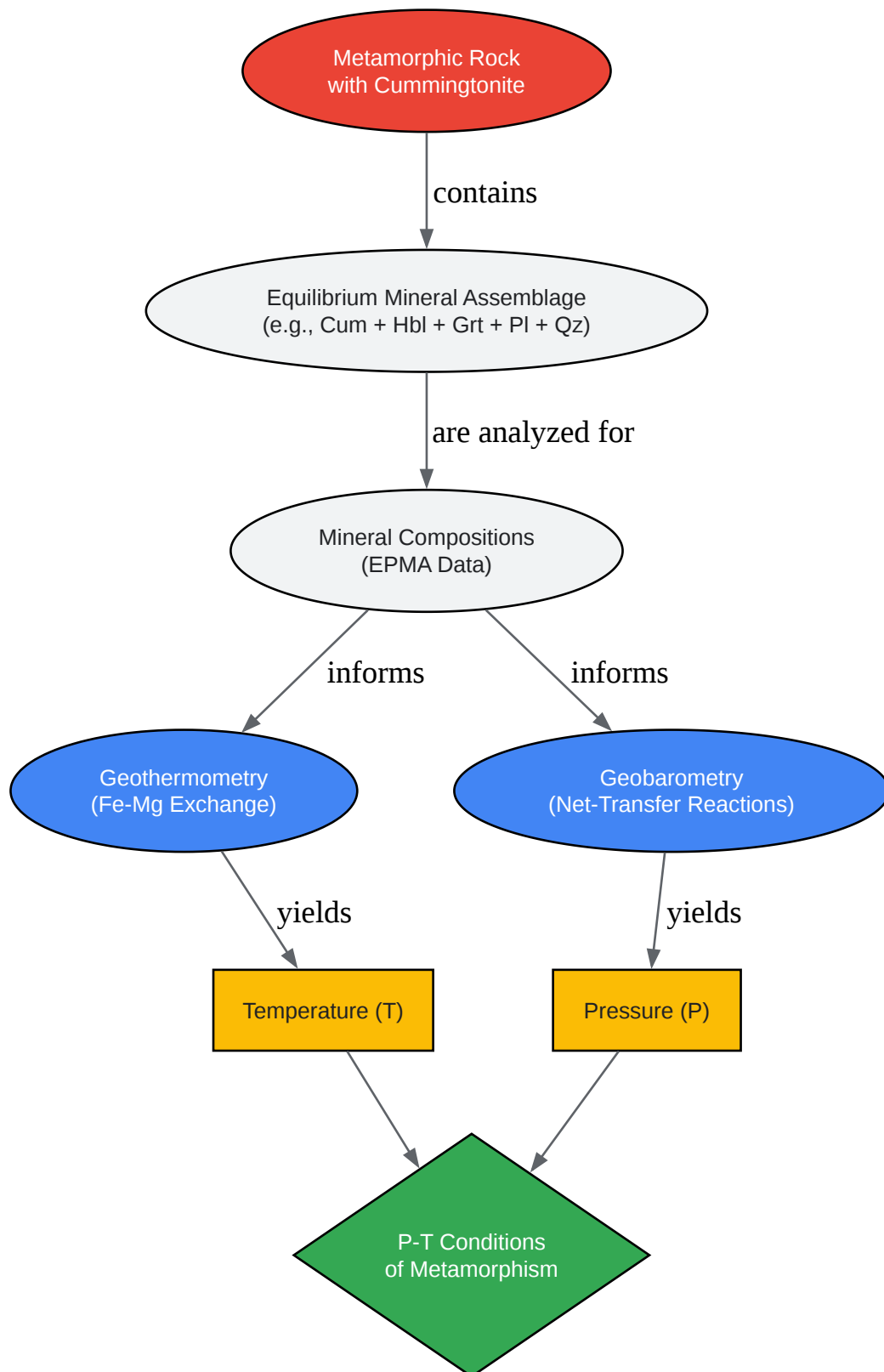
Selection of Appropriate  
Geothermobarometer

P-T Condition Calculation

Interpretation of  
Metamorphic History[Click to download full resolution via product page](#)

Caption: Workflow for determining P-T conditions using **cummingtonite**.

## Logical Framework for Geothermobarometry



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Caption: Logical relationship of data for P-T estimation.

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